

Standard concentration of ANT2681 for susceptibility testing (8 µg/ml)

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Compound of Interest

Compound Name: ANT2681
Cat. No.: B15566183

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Application Notes and Protocols for ANT2681 Susceptibility Testing

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for determining the in vitro susceptibility of Gram-negative bacteria, particularly metallo-β-lactamase (MBL)-producing Enterobacterales, to meropenem in combination with the MBL inhibitor **ANT2681**. The standard fixed concentration of 8 µg/ml for **ANT2681** is utilized in these protocols, a concentration determined to be optimal for restoring meropenem's efficacy without providing additional benefit at higher concentrations. [\[1\]](#)

Introduction

ANT2681 is a specific and competitive inhibitor of metallo-β-lactamases (MBLs), with particularly potent activity against New Delhi metallo-β-lactamase (NDM) enzymes. [\[1\]\[2\]\[3\]](#) MBLs are a significant cause of carbapenem resistance in Gram-negative bacteria. By inhibiting the activity of these enzymes, **ANT2681** restores the antibacterial efficacy of carbapenems like meropenem. [\[1\]\[2\]\[4\]\[5\]](#) In vitro studies have demonstrated that **ANT2681**

itself possesses no intrinsic antibacterial activity.[1][6] Its sole function is to counteract the primary resistance mechanism mediated by MBLs.

The combination of meropenem and **ANT2681** offers a promising therapeutic strategy against infections caused by MBL-producing carbapenem-resistant Enterobacterales (CRE).[2][3]

Data Presentation

The following tables summarize the in vitro activity of meropenem alone and in combination with a fixed concentration of 8 µg/ml of **ANT2681** against various MBL-producing Enterobacterales. The data is presented as Minimum Inhibitory Concentration (MIC) values, which represent the lowest concentration of an antimicrobial drug that will inhibit the visible growth of a microorganism.

Table 1: In Vitro Susceptibility of Meropenem with Increasing Concentrations of **ANT2681** against MBL-positive and NDM-positive Enterobacterales[7]

Organism Group	ANT2681 Concentration (µg/ml)	Meropenem MIC ₅₀ (µg/ml)	Meropenem MIC ₉₀ (µg/ml)
MBL-positive Enterobacterales	0	>32	>32
2	2	32	
4	1	16	
8	0.25	8	
16	0.25	8	
NDM-positive Enterobacterales	0	>64	>64
2	4	32	
4	2	16	
8	0.5	4	
16	0.5	4	

Table 2: Antibacterial Activity of Meropenem and Meropenem-**ANT2681** (8 µg/ml) against Different Subsets of MBL-positive Enterobacterales^[1]

Carbapenemase Profile	Number of Isolates	Meropenem MIC ₉₀ (µg/ml)	Meropenem-ANT2681 (8 µg/ml) MIC ₉₀ (µg/ml)
NDM only	1,108	>32	8
NDM + VIM	5	>32	8
VIM only	251	>32	>32
IMP only	49	>32	>32

Experimental Protocols

The following protocol is for the determination of Minimum Inhibitory Concentrations (MICs) of meropenem in combination with a fixed concentration of **ANT2681** (8 µg/ml) against Gram-negative bacteria using the broth microdilution method, following the guidelines of the Clinical and Laboratory Standards Institute (CLSI).

Materials

- **ANT2681**
- Meropenem
- Cation-Adjusted Mueller-Hinton Broth (CAMHB)
- Sterile 96-well microtiter plates
- Bacterial inoculum standardized to 0.5 McFarland turbidity
- Sterile saline or broth for inoculum dilution
- Incubator (35°C ± 2°C)
- Micropipettes and sterile tips

Preparation of Reagents

- Cation-Adjusted Mueller-Hinton Broth (CAMHB): Prepare CAMHB according to the manufacturer's instructions. The final concentration of cations should be 20 to 25 mg/L of calcium and 10 to 12.5 mg/L of magnesium.^[6]
- **ANT2681** Stock Solution: Prepare a stock solution of **ANT2681** in a suitable solvent to a known concentration.
- Meropenem Stock Solution: Prepare a stock solution of meropenem in a suitable solvent to a known concentration.
- Working Solutions:

- **ANT2681** Working Solution: Prepare a working solution of **ANT2681** in CAMHB at a concentration of 16 µg/ml (this will be diluted 1:1 in the microtiter plate to achieve the final fixed concentration of 8 µg/ml).
- Meropenem Serial Dilutions: Prepare a series of 2-fold serial dilutions of meropenem in CAMHB containing 16 µg/ml of **ANT2681**. The concentration range of meropenem should be appropriate to determine the MIC of the test organisms (e.g., 0.06 to 64 µg/ml).

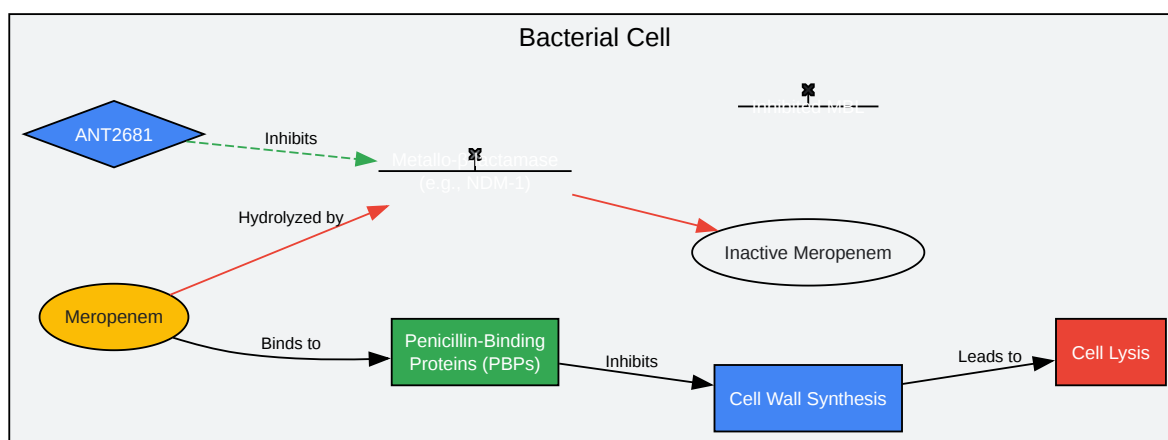
Experimental Procedure

- Inoculum Preparation:
 - From a fresh (18-24 hour) culture plate, select 3-5 well-isolated colonies of the test organism.
 - Suspend the colonies in sterile saline or broth.
 - Adjust the turbidity of the bacterial suspension to match a 0.5 McFarland standard. This corresponds to approximately $1-2 \times 10^8$ CFU/ml.
 - Within 15 minutes of standardization, dilute the inoculum in CAMHB to achieve a final concentration of approximately 5×10^5 CFU/ml in each well of the microtiter plate.
- Microtiter Plate Preparation:
 - Dispense 50 µl of the appropriate meropenem-**ANT2681** serial dilution into each well of the 96-well microtiter plate.
 - Include a growth control well containing 50 µl of CAMHB with 16 µg/ml **ANT2681** but no meropenem.
 - Include a sterility control well containing 100 µl of uninoculated CAMHB.
- Inoculation:
 - Add 50 µl of the diluted bacterial inoculum to each well (except the sterility control well), bringing the total volume to 100 µl. The final fixed concentration of **ANT2681** in each well will be 8 µg/ml.

- Incubation:
 - Incubate the microtiter plates at $35^{\circ}\text{C} \pm 2^{\circ}\text{C}$ for 16-20 hours in ambient air.
- Reading and Interpretation:
 - Following incubation, examine the plates for bacterial growth. The MIC is the lowest concentration of meropenem that completely inhibits visible growth of the organism.
 - The growth control well should show turbidity, and the sterility control well should remain clear.

Visualizations

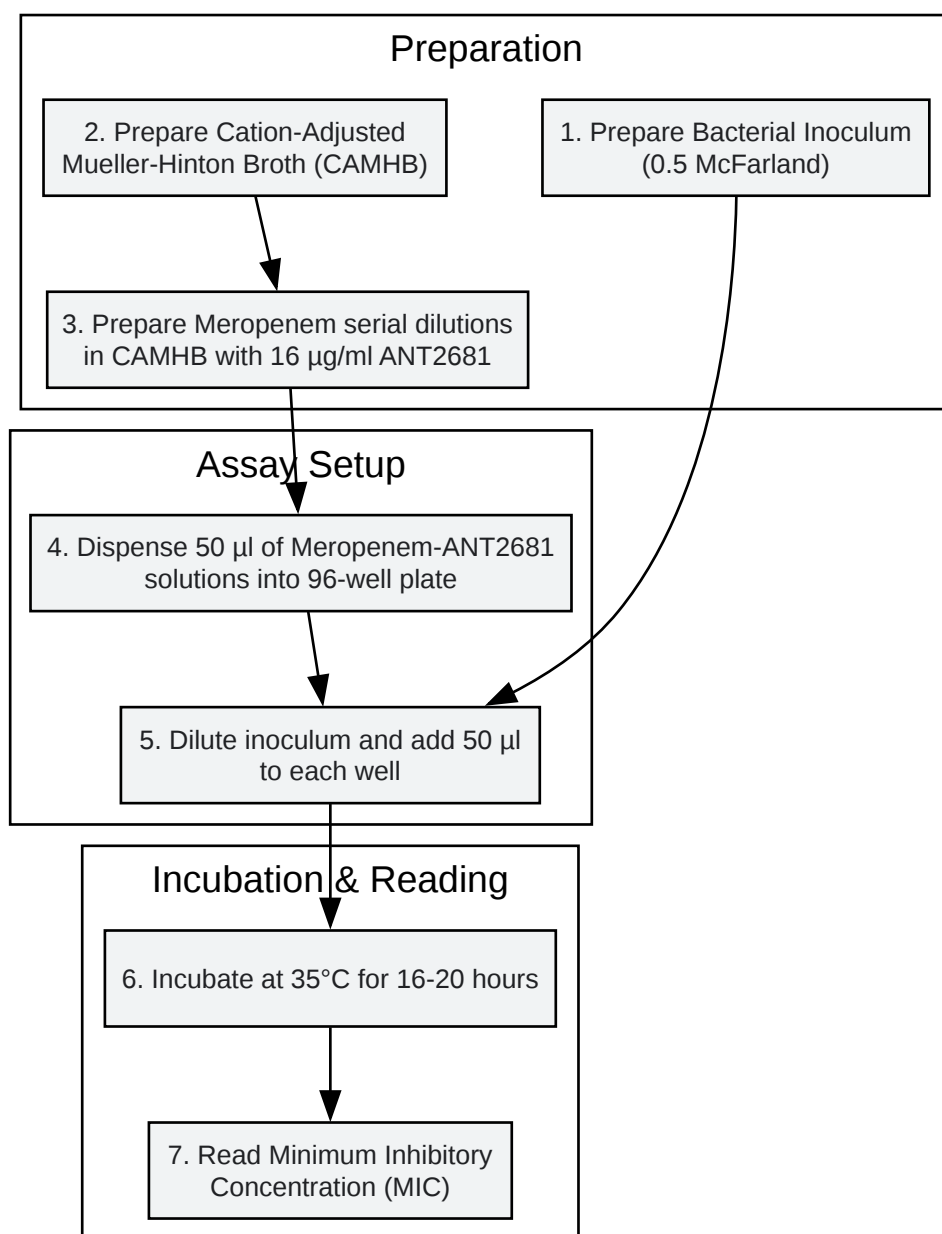
Signaling Pathway Diagram



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Caption: Mechanism of **ANT2681** action in restoring meropenem activity.

Experimental Workflow Diagram



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Caption: Workflow for meropenem-**ANT2681** susceptibility testing.

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